

# Potential hazards and safety precautions for 2-Bromo-6-fluorophenol

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## Compound of Interest

Compound Name: 2-Bromo-6-fluorophenol

Cat. No.: B1273061

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An In-Depth Technical Guide to the Safe Handling of **2-Bromo-6-fluorophenol**

## Introduction: Navigating the Chemistry of a Versatile Intermediate

**2-Bromo-6-fluorophenol** (CAS No. 2040-89-3) is a halogenated phenol that serves as a pivotal intermediate in advanced organic synthesis.<sup>[1][2]</sup> Its unique molecular structure, featuring both bromine and fluorine substituents on a phenol ring, makes it a valuable building block in the development of novel pharmaceutical and fine chemical products.<sup>[1]</sup> However, the same reactivity that makes this compound synthetically useful also necessitates a thorough understanding and rigorous application of safety protocols. This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of the potential hazards associated with **2-Bromo-6-fluorophenol** and details the essential safety precautions required for its handling, storage, and disposal.

## Section 1: Hazard Identification and Risk Profile

A precise understanding of the hazard profile of **2-Bromo-6-fluorophenol** is foundational to its safe use. While aggregated GHS data shows some variability, a conservative approach that addresses all potential reported hazards is crucial for ensuring laboratory safety.<sup>[3]</sup>

### 1.1 GHS Hazard Classification

The compound is associated with the following hazard statements:

- H302: Harmful if swallowed.[3][4][5]
- H312: Harmful in contact with skin.[3][4]
- H315: Causes skin irritation.[3][5]
- H319: Causes serious eye irritation.[5][6]
- H335: May cause respiratory irritation.[5][6]

The primary hazards are acute toxicity (oral and dermal), skin irritation, and severe eye irritation.[3] The causality for these hazards lies in the compound's ability to react with biological macromolecules, disrupting cellular function upon absorption, and its acidic phenolic nature which can irritate tissues.

## 1.2 Physicochemical and Reactivity Hazards

- **Flammability:** **2-Bromo-6-fluorophenol** has a flash point of approximately 58.4°C, indicating a moderate flammability risk.[1][4] It is a combustible material that can form flammable mixtures with air at elevated temperatures.
- **Thermal Decomposition:** When heated to decomposition, it can release hazardous substances, including carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), hydrogen bromide (HBr), and hydrogen fluoride (HF) gases.[7] The release of these highly corrosive and toxic gases during a fire event represents a significant secondary hazard.
- **Incompatibilities:** The compound should be kept away from strong oxidizing agents and strong bases to prevent vigorous or exothermic reactions.

## Physicochemical Data Summary

Property	Value	Source(s)
CAS Number	2040-89-3	[1][3][8]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrFO	[1][3][8]
Molecular Weight	~191.00 g/mol	[1][3]
Appearance	White to off-white powder or crystals	[1][5]
Melting Point	43-47 °C	[4]
Boiling Point	~173 °C @ 760 mmHg	[1][4]
Density	~1.8 g/cm <sup>3</sup>	[1]
Flash Point	~58.4 °C	[1][4]
Vapor Pressure	~1.0 mmHg @ 25°C	[1]

## Section 2: Comprehensive Safety Protocols

A multi-layered approach combining engineering controls, administrative procedures, and personal protective equipment (PPE) is essential for mitigating the risks associated with **2-Bromo-6-fluorophenol**.

### 2.1 Engineering Controls: The First Line of Defense

The primary engineering control for handling this compound is a properly functioning chemical fume hood.[9] This is non-negotiable. The fume hood contains dust and vapors, preventing inhalation and minimizing systemic exposure. A safety shower and eyewash station must be readily accessible and tested regularly.

### 2.2 Personal Protective Equipment (PPE): A Mandate for Safe Handling

The selection of PPE must be based on a thorough risk assessment of the procedures being performed.

- **Eye and Face Protection:** Chemical splash goggles conforming to EN166 (EU) or ANSI Z87.1 (US) standards are mandatory.[10] A face shield should be worn over goggles if there

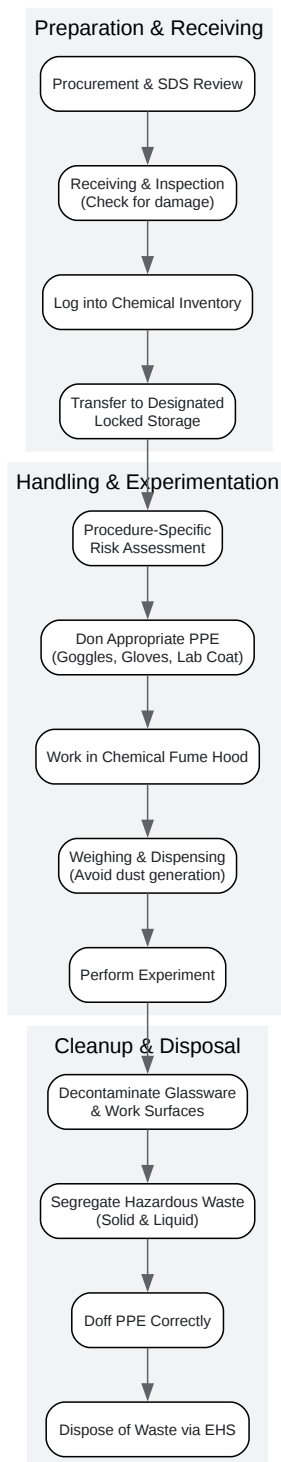
is a significant risk of splashing.[11][12]

- Skin and Body Protection:
  - Gloves: Chemical-resistant gloves are required. Given the compound's hazards, nitrile gloves may be suitable for incidental contact, but they must be inspected before use and replaced immediately upon contamination.[11] For prolonged handling or immersion, heavier-duty gloves such as butyl or neoprene rubber are recommended. Always use the proper glove removal technique to avoid cross-contamination.[10][13]
  - Lab Coat: A flame-resistant lab coat should be worn and kept fully buttoned.
  - Protective Clothing: Full-length trousers and closed-toe shoes are required at all times in the laboratory.[9]
- Respiratory Protection: When handled inside a certified fume hood, respiratory protection is typically not required. However, if engineering controls are insufficient or during a large spill cleanup, a NIOSH-approved respirator with an appropriate organic vapor cartridge should be used.[14]

## 2.3 Safe Handling and Storage Workflow

Adherence to a strict workflow is critical. The following diagram and protocols outline a self-validating system for managing **2-Bromo-6-fluorophenol** throughout its lifecycle in the laboratory.

## Safe Handling Workflow for 2-Bromo-6-fluorophenol

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Caption: Workflow for the safe lifecycle management of **2-Bromo-6-fluorophenol**.

## Protocol 1: Standard Laboratory Handling

- Pre-Operation: Conduct a procedure-specific risk assessment. Ensure the chemical fume hood is operational and the sash is at the appropriate height. Verify that a safety shower and eyewash are accessible.
- PPE: Don all required PPE, including chemical splash goggles, a lab coat, and appropriate chemical-resistant gloves.
- Dispensing: Transport the chemical container in a secondary carrier. Perform all manipulations, including weighing and transferring, within the fume hood to contain any dust or vapors.[\[14\]](#) Avoid creating dust during transfer.[\[10\]](#)
- Post-Handling: Tightly close the container and return it to its designated storage location.[\[7\]](#)[\[15\]](#)
- Cleanup: Decontaminate the work surface. Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.[\[10\]](#)[\[15\]](#)

### 2.4 Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials.[\[7\]](#)[\[15\]](#) The container must be kept tightly closed.[\[15\]](#) Some suppliers recommend refrigerated storage.[\[5\]](#) Store in a locked cabinet or area to restrict access.[\[7\]](#)[\[15\]](#)
- Disposal: All waste containing **2-Bromo-6-fluorophenol** must be treated as hazardous waste. Dispose of contents and containers in accordance with local, regional, and national regulations, typically via an environmental health and safety (EHS) office.[\[10\]](#)[\[15\]](#) Do not allow the product to enter drains.[\[10\]](#)[\[16\]](#)

## Section 3: Emergency Procedures

Immediate and correct action is critical in the event of an exposure or spill.

### 3.1 First-Aid Measures

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)[\[15\]](#)

- Skin Contact: Immediately remove all contaminated clothing.[\[14\]](#) Wash the affected skin area with copious amounts of soap and water for at least 15 minutes.[\[7\]](#)[\[15\]](#) Seek medical attention if irritation develops or persists.[\[7\]](#)
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[\[6\]](#)[\[7\]](#) Remove contact lenses if present and easy to do.[\[7\]](#) Seek immediate medical attention from an ophthalmologist.[\[16\]](#)
- Ingestion: Do NOT induce vomiting.[\[6\]](#)[\[7\]](#) Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person.[\[6\]](#)[\[7\]](#) Call a poison control center or doctor immediately.[\[15\]](#)

## Protocol 2: Accidental Spill Response

- Evacuate: Alert personnel in the immediate area and evacuate if the spill is large or in a poorly ventilated space.
- Control: If safe to do so, remove all ignition sources.[\[13\]](#)
- Protect: Don appropriate PPE, including respiratory protection if vapors or significant dust are present.
- Contain: For small spills, cover with an inert, non-combustible absorbent material (e.g., sand, vermiculite).
- Clean: Carefully sweep or scoop the absorbed material into a suitable, labeled, and closed container for hazardous waste disposal.[\[10\]](#)[\[17\]](#) Avoid generating dust.[\[10\]](#)
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.
- Report: Report the incident to the laboratory supervisor and the institutional EHS department.

### 3.2 Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[7\]](#)[\[10\]](#)[\[13\]](#)

- Protective Actions: Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA) to protect against hazardous thermal decomposition products like HBr and HF.[7][10]

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